

# Covi-ox®: A Technical Guide to Composition and Oxidative Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Covi-ox

Cat. No.: B120575

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the composition of **Covi-ox®**, a range of natural mixed tocopherol antioxidants, and its significant impact on the oxidative stability of various products. This document provides a comprehensive overview of the chemical makeup of different **Covi-ox®** formulations, their mechanism of action in preventing lipid peroxidation, and quantitative data from key analytical methods used to assess their efficacy. Detailed experimental protocols for these methods are also provided to facilitate replication and further research.

## Composition of Covi-ox® Formulations

**Covi-ox®** products are derived from edible vegetable oils and contain a mixture of natural tocopherol isomers ( $\alpha$ ,  $\beta$ ,  $\gamma$ , and  $\delta$ ), which act as potent antioxidants. The specific composition and total tocopherol content vary across the different formulations, allowing for tailored applications depending on the product matrix and desired shelf-life. The following table summarizes the composition of common **Covi-ox®** grades based on available technical data sheets.

Formulation	Total Tocopherols (min.)	Typical Tocopherol Composition	Physical Form	Key Features
Covi-ox® T-30 P	300 mg/g	14% d-alpha, 2% d-beta, 60% d-gamma, 24% d-delta[1]	Water-dispersible powder[1]	Spray-dried onto gum acacia for water dispersibility.[1] Ideal for dry mixes.
Covi-ox® T-50 C	500 mg/g	High in non-alpha-tocopherols (approx. 80%)	Viscous oil	Suitable for skin and hair care products.[2]
Covi-ox® T-70 EU	700 mg/g	High in non-alpha-tocopherols	Clear, brownish-red viscous oil[3]	Excellent carry-through effect, miscible with oils and fats.[4]
Covi-ox® T-90 C	900 mg/g	High in non-alpha-tocopherols (approx. 80%)[5]	Viscous oil[6]	Highly concentrated for potent antioxidant activity.[5]

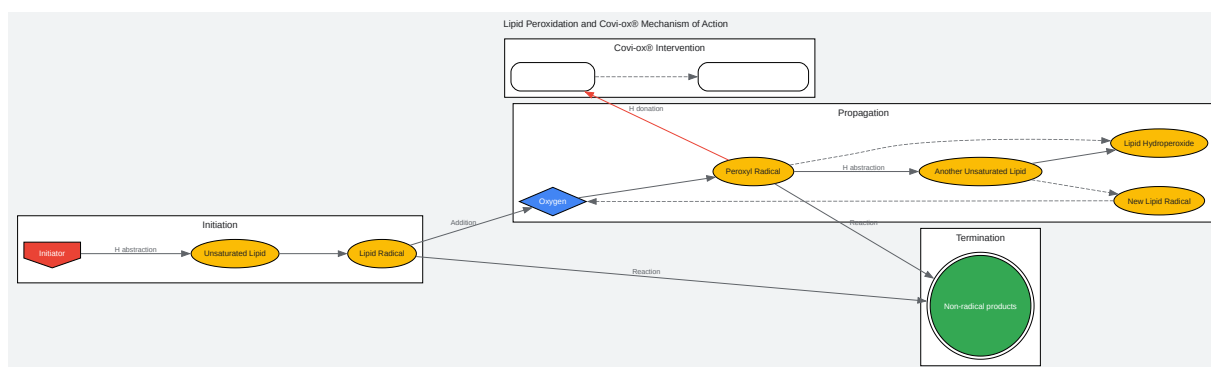
## Mechanism of Action: Inhibition of Lipid Peroxidation

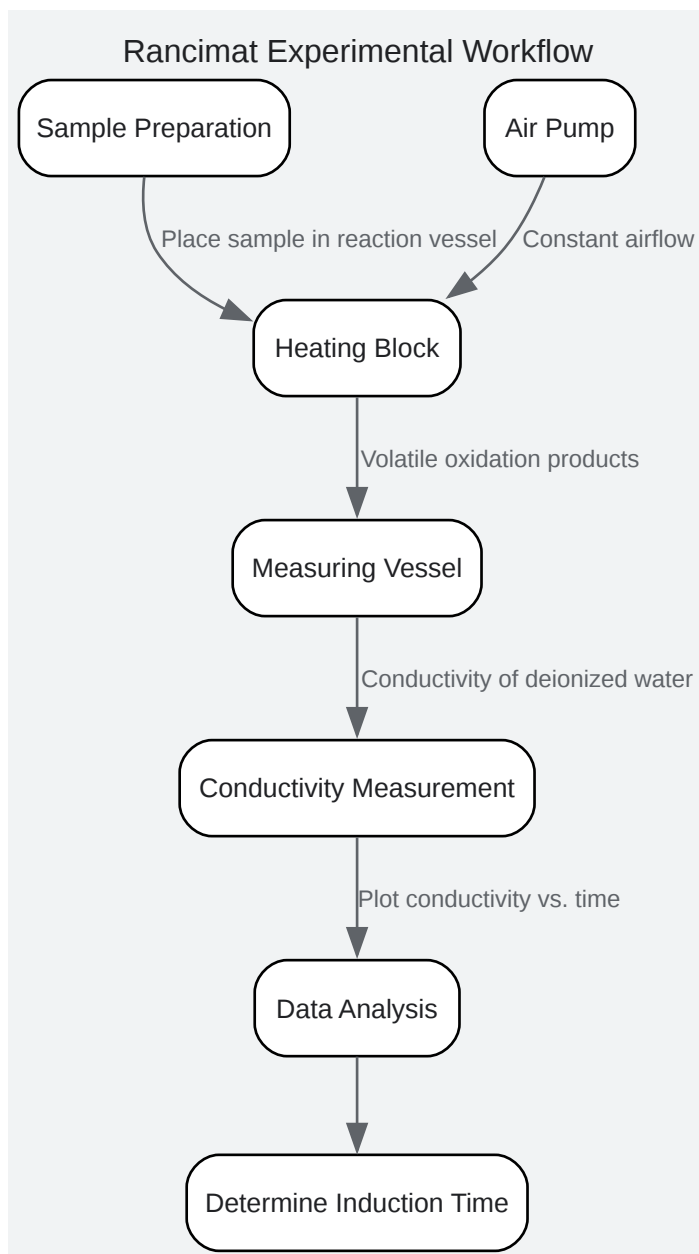
Lipid peroxidation is a primary mechanism of quality deterioration in many products, leading to rancidity, off-flavors, and the degradation of essential nutrients. This process is a free-radical chain reaction involving three stages: initiation, propagation, and termination.

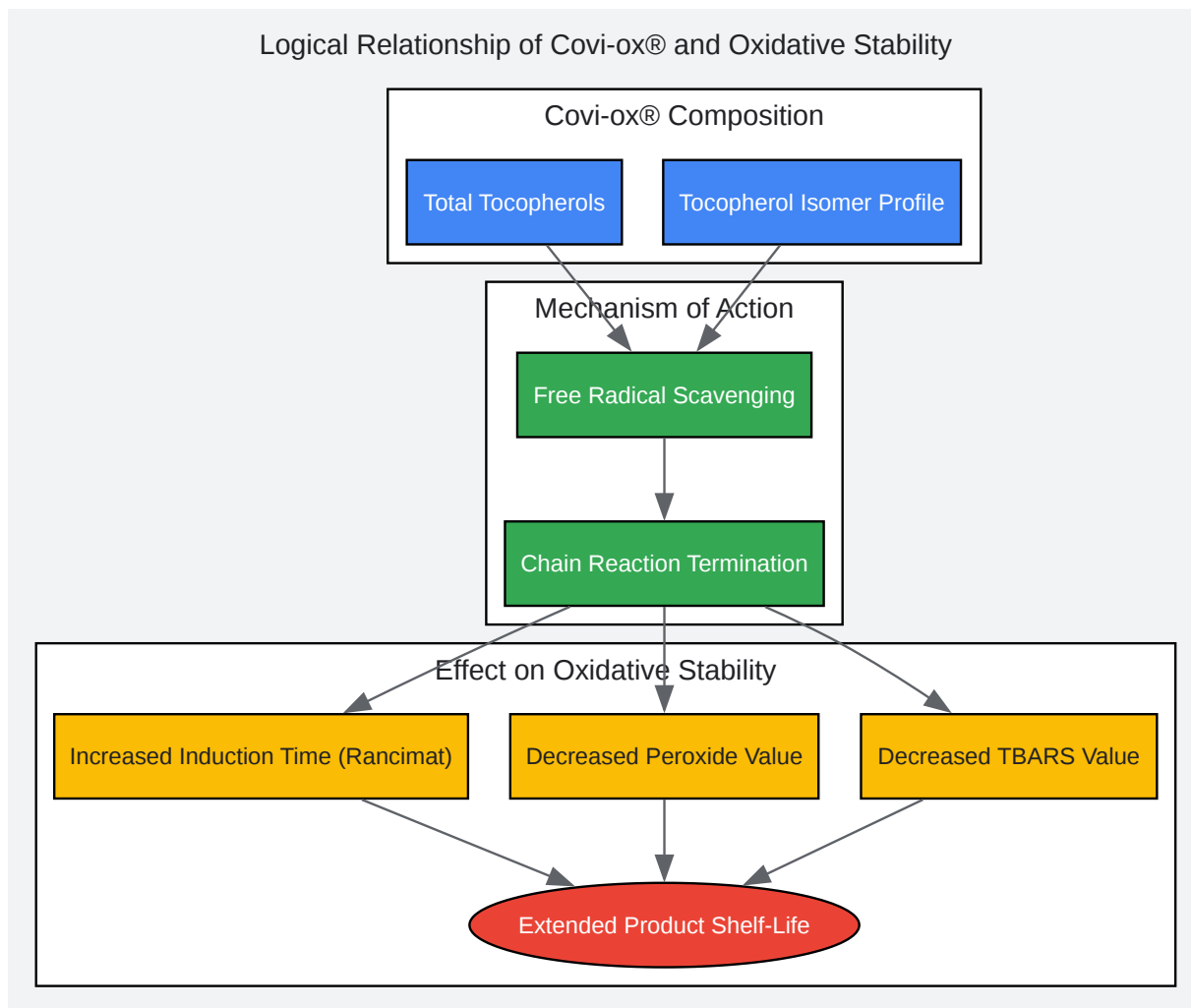
**Covi-ox®**, with its high content of mixed tocopherols, effectively inhibits lipid peroxidation by acting as a free radical scavenger, primarily during the propagation phase. The phenolic hydroxyl group on the chromanol ring of the tocopherol molecule donates a hydrogen atom to lipid peroxy radicals, converting them into more stable hydroperoxides and breaking the chain

reaction. The resulting tocopheroxyl radical is relatively stable and does not readily propagate the chain reaction.

The following diagram illustrates the lipid peroxidation signaling pathway and the point of intervention by **Covi-ox®**.







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [rossorg.com](http://rossorg.com) [rossorg.com]
- 2. [dewolfchem.com](http://dewolfchem.com) [dewolfchem.com]

- 3. [explore.azelis.com](https://explore.azelis.com) [[explore.azelis.com](https://explore.azelis.com)]
- 4. [rossorg.com](https://rossorg.com) [[rossorg.com](https://rossorg.com)]
- 5. [ulprospector.com](https://ulprospector.com) [[ulprospector.com](https://ulprospector.com)]
- 6. [rossorg.com](https://rossorg.com) [[rossorg.com](https://rossorg.com)]
- To cite this document: BenchChem. [Covi-ox®: A Technical Guide to Composition and Oxidative Stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120575#covi-ox-composition-and-its-effect-on-oxidative-stability>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)